

Application Notes and Protocols for nitro-Grela in Catalysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: nitro-Grela

Cat. No.: B1312454

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Introduction

Based on available scientific literature, **nitro-Grela** is a specialized, ruthenium-based catalyst primarily utilized in the field of organic synthesis, specifically for olefin metathesis reactions.[1] [2] It is not documented for use in protein labeling experiments. Protein labeling typically involves the attachment of a detectable marker to a protein, a process for which **nitro-Grela**'s catalytic activity in forming carbon-carbon double bonds is not suited.[3][4] This document provides detailed application notes and protocols for the established use of **nitro-Grela** as a catalyst in organic synthesis, targeting researchers, scientists, and professionals in drug development.

nitro-Grela is valued for its efficiency and selectivity in a variety of metathesis transformations, including cross-metathesis (CM) and ring-closing metathesis (RCM).[2] It often provides superior results compared to other common catalysts, such as Grubbs and Hoveyda-Grubbs catalysts, particularly in reactions involving sterically demanding substrates or requiring lower temperatures.[2]

Application Notes

Primary Applications of **nitro-Grela**:

- **Cross-Metathesis (CM):** **nitro-Grela** demonstrates high selectivity in CM reactions, especially between type 1 olefins and electron-deficient partners.[2] This makes it a valuable tool for synthesizing complex molecules and pharmaceutical intermediates.[1]

- Ring-Closing Metathesis (RCM): The catalyst is effective in RCM, even at lower temperatures (e.g., 0 °C), which can be advantageous for sensitive substrates.[\[2\]](#) An iodide-containing version, **nitro-Grela-I₂**, shows enhanced performance in macrocyclization.[\[5\]](#)[\[6\]](#)
- Enyne Metathesis: It has been shown to achieve higher conversion with lower catalyst loading compared to other catalysts like Hoveyda-Grubbs in enyne reactions.[\[2\]](#)

Advantages of **nitro-Grela**:

- High Efficiency and Selectivity: Provides good results across a wide range of metathesis reactions.[\[2\]](#)
- Performance at Lower Temperatures: Enables reactions to be performed at reduced temperatures, which can improve selectivity and be beneficial for thermally sensitive molecules.[\[2\]](#)
- Lower Catalyst Loading: Often requires a smaller amount of catalyst compared to other common ruthenium catalysts.[\[2\]](#)
- Robustness: Iodide-containing variants of **nitro-Grela** exhibit increased stability and are less sensitive to impurities and protic solvents.[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

The following table summarizes the comparative performance and key characteristics of **nitro-Grela** based on available data.

Parameter	nitro-Grela	Comparison Catalysts (e.g., Grubbs II, Hoveyda-Grubbs II)	Citation(s)
Application	Cross-Metathesis (CM), Ring-Closing Metathesis (RCM), Enyne Metathesis	CM, RCM, Enyne Metathesis	[2]
CM Selectivity	High, especially with type 1 olefins and electron-deficient partners.	Variable	[2]
RCM Reaction Temp.	Can be effective at lower temperatures (e.g., 0°C).	Often require higher temperatures.	[2]
Enyne Catalyst Loading	Achieves higher conversion with 2.5 times lower loading.	Higher loading required for similar conversion.	[2]
Molecular Weight	671.63 g/mol	Varies by catalyst	[1]
Appearance	Green to dark green crystal	Varies by catalyst	[1]
Storage Temperature	2 - 8 °C	Typically 2 - 8 °C	[1]

Experimental Protocols

Protocol 1: General Procedure for Cross-Metathesis (CM) using **nitro-Grela**

This protocol provides a general guideline for a cross-metathesis reaction. Optimal conditions such as solvent, temperature, and catalyst loading should be determined for each specific substrate pair.

Materials:

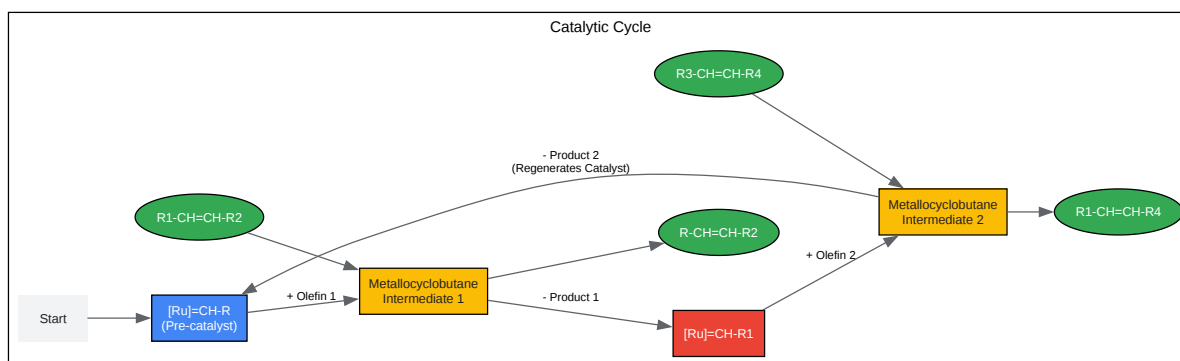
- **nitro-Grela** catalyst
- Olefin substrate 1
- Olefin substrate 2 (cross-partner)
- Anhydrous, degassed solvent (e.g., dichloromethane (DCM) or toluene)
- Inert gas atmosphere (e.g., Argon or Nitrogen)
- Standard glassware for air-sensitive reactions (e.g., Schlenk flask)
- Magnetic stirrer and stir bar
- Ethyl vinyl ether (for quenching)
- Silica gel for purification

Procedure:

- Reaction Setup:
 - In a glovebox or under a stream of inert gas, add the olefin substrates to a dry Schlenk flask equipped with a magnetic stir bar.
 - Dissolve the substrates in the anhydrous, degassed solvent. The concentration will depend on the specific reaction but is typically in the range of 0.1-0.5 M.
- Catalyst Addition:
 - Weigh the required amount of **nitro-Grela** catalyst (typically 0.1-5 mol%) in a separate vial under an inert atmosphere.
 - Add the catalyst to the reaction mixture as a solid or as a solution in a small amount of the reaction solvent.
- Reaction Monitoring:

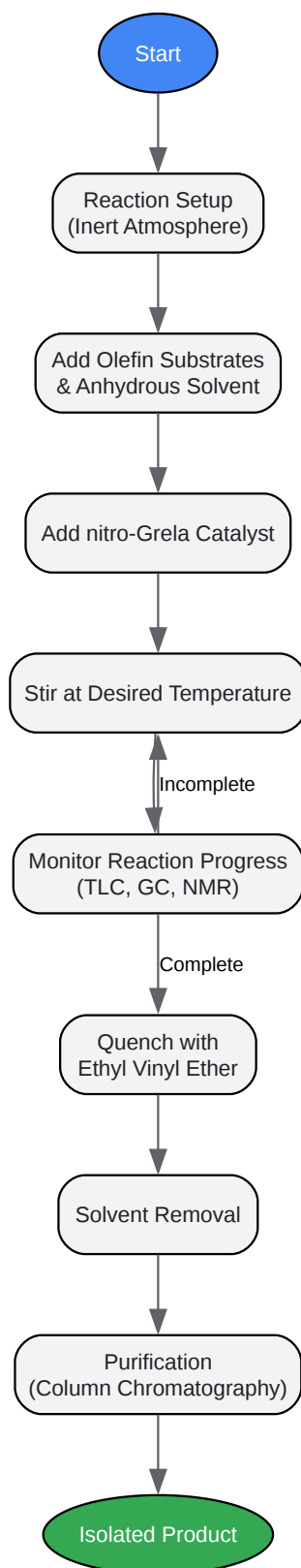
- Stir the reaction mixture at the desired temperature (can range from 0 °C to 40 °C or higher).
- Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Quenching:
 - Once the reaction is complete, quench the catalyst by adding a few drops of ethyl vinyl ether and stirring for 20-30 minutes.
- Workup and Purification:
 - Remove the solvent under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to isolate the desired cross-metathesis product.

Visualizations



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Caption: Catalytic cycle of olefin metathesis.



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Caption: General workflow for a cross-metathesis reaction.

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